

Technical Support Center: 3-Methylsalicylic Acid Experiments

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Compound of Interest

Compound Name: 3-Methylsalicylic Acid

Cat. No.: B1673986

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **3-Methylsalicylic acid**.

Frequently Asked Questions (FAQs)

Q1: What is **3-Methylsalicylic acid** and what are its primary applications in research?

3-Methylsalicylic acid (also known as o-Cresotic acid) is a derivative of salicylic acid. It is an organic compound that appears as a white solid and is soluble in basic water and polar organic solvents. In research, it is utilized as an intermediate in the synthesis of pharmaceuticals, particularly anti-inflammatory drugs. It is also investigated for its fibrinolytic activity, which involves activating the fibrinolytic system in human plasma, and for its antilipidemic properties, which may help in lowering plasma free fatty acid and cholesterol levels. Additionally, it serves as a building block for more complex molecules in the development of novel products in the pharmaceutical, agrochemical, and dye industries.

Q2: What are the recommended storage conditions for **3-Methylsalicylic acid**?

To ensure the stability of **3-Methylsalicylic acid**, it is recommended to store the solid powder at -20°C for up to three years. Stock solutions should be stored at -80°C for up to six months or at -20°C for one month, protected from light and under a nitrogen atmosphere. It is advisable to aliquot the solution after preparation to prevent degradation from repeated freeze-thaw cycles.

Q3: What are the known safety hazards associated with **3-Methylsalicylic acid**?

3-Methylsalicylic acid is classified as a hazardous substance. It can cause skin irritation, serious eye damage, and may cause respiratory irritation. It is harmful if swallowed. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound.

Troubleshooting Guides

Synthesis

Q4: I am experiencing low yields in my **3-Methylsalicylic acid** synthesis using the Kolbe-Schmitt reaction. What are the common causes and how can I improve the yield?

Low yields in the Kolbe-Schmitt synthesis of **3-Methylsalicylic acid** (by carboxylation of o-cresolate) can stem from several factors. Here are some common issues and potential solutions:

- Incomplete reaction: The reaction may
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